

5-chloro-N-methylpyridin-2-amine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-chloro-N-methylpyridin-2-amine

Cat. No.: B130578

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An In-Depth Technical Guide to the Safe Handling of 5-chloro-N-methylpyridin-2-amine

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **5-chloro-N-methylpyridin-2-amine** (CAS No. 4214-80-6). As a critical building block in synthetic chemistry, a thorough understanding of its material safety profile is paramount to ensuring laboratory safety and experimental integrity. This document moves beyond a standard Safety Data Sheet (SDS) to provide causal explanations for handling protocols, empowering scientists to make informed safety decisions.

Core Compound Identification and Properties

5-chloro-N-methylpyridin-2-amine is a substituted aminopyridine derivative. Its utility in medicinal chemistry and materials science necessitates a clear understanding of its fundamental properties.

Identifier	Value	Source
Chemical Name	5-chloro-N-methylpyridin-2-amine	[1]
Synonyms	5-Chloro-N-methyl-2-pyridineamine	[2]
CAS Number	4214-80-6	[1]
Molecular Formula	C ₆ H ₇ ClN ₂	[1]
Molecular Weight	142.59 g/mol	[1]

Comprehensive Hazard Analysis

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary risks involve acute toxicity upon ingestion or inhalation, as well as irritation to the skin, eyes, and respiratory system. Understanding these classifications is the first step in designing a self-validating safety protocol.

GHS Classification	Hazard Class & Category	Hazard Statement
Pictogram	Hazard Class	Statement Code & Text
	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed. [1]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin. [1]	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled. [1]	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation. [1]	
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation. [1]	
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation. [1]	

Source: GHS Classification in accordance with 29 CFR 1910 (OSHA HCS)[1]

The causality is clear: the compound's chemical structure allows it to readily interact with biological tissues. The "Harmful" classification (as opposed to "Fatal" or "Toxic") indicates a moderate level of acute toxicity, but the primary operational risk is its irritant nature, which can cause significant discomfort and inflammation upon contact or inhalation of dust.

Experimental Protocol: Safe Handling and Use

A self-validating safety workflow anticipates potential exposure points and builds in controls to mitigate them. The following protocol is designed for handling **5-chloro-N-methylpyridin-2-amine** powder in a research laboratory setting.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

The first line of defense is to control the environment and protect the user.

- Ventilation: All handling of the solid compound must occur within a certified chemical fume hood.[1] This is non-negotiable and serves to control the inhalation hazard (H332, H335) by capturing any airborne dust or aerosols at the source.
- Eye Protection: Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[3][4] A standard pair of safety glasses is insufficient; goggles provide a seal that protects against dust entering the eyes and causing serious irritation (H319).
- Hand Protection: Use nitrile or other chemically resistant gloves inspected for integrity before each use.[1] Proper glove removal technique (without touching the glove's outer surface) is critical to prevent skin contact (H312, H315).[1]
- Body Protection: A standard laboratory coat is required. For larger quantities or tasks with a higher risk of spillage, consider a chemically resistant apron.

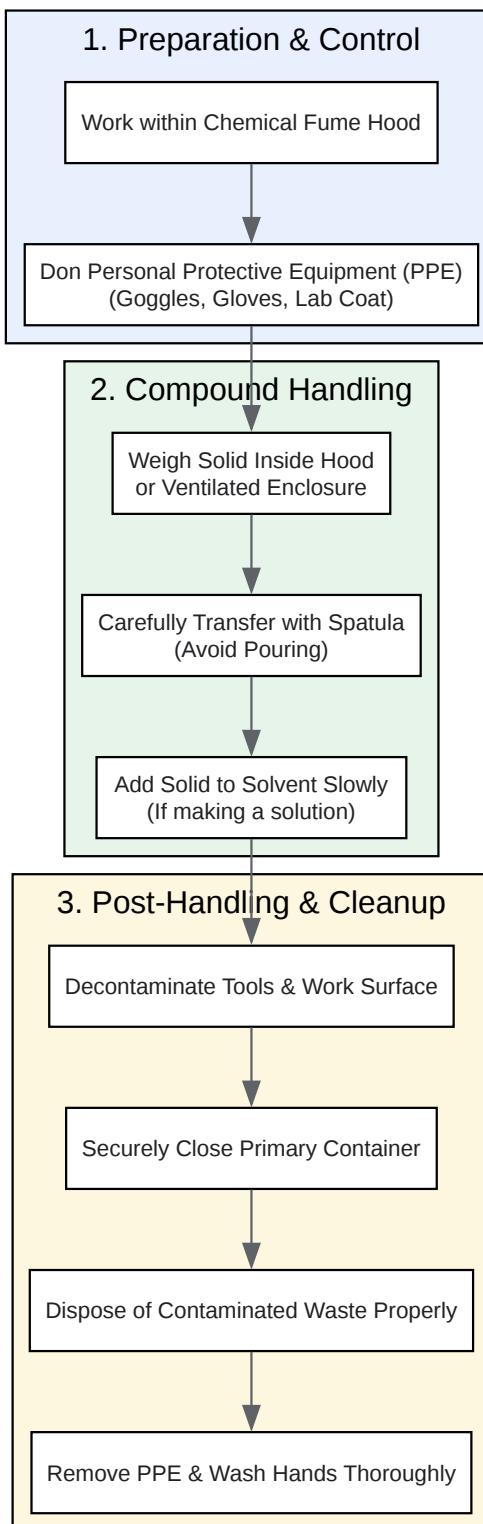
3.2. Step-by-Step Handling Procedure

- Preparation: Designate a specific area within the fume hood for the procedure. Ensure all necessary equipment (spatulas, weigh boats, glassware) is present to avoid reaching in and

out of the hood.

- Weighing: When weighing the powder, perform the operation on a balance located inside the fume hood or in a dedicated ventilated balance enclosure. This is the point of highest potential dust generation.
- Dispensing: Use a spatula to carefully transfer the solid. Avoid pouring the powder, which can create dust clouds. If creating a solution, add the solid to the solvent slowly while stirring to minimize aerosolization.
- Post-Handling: After use, decontaminate the spatula and work surface. Tightly close the container.^[1] Wash hands and any exposed skin thoroughly with soap and water.^[1] Do not eat, drink, or smoke in the laboratory area.^[1]

Workflow for Safe Handling of 5-chloro-N-methylpyridin-2-amine

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Caption: A logical workflow for handling solid **5-chloro-N-methylpyridin-2-amine**.

Storage and Stability

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous situations.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)[\[4\]](#)
This prevents reaction with atmospheric moisture and oxygen.
- Security: The container should be stored in a locked cabinet or area accessible only to authorized personnel.[\[1\]](#) This is mandated by the P405 precautionary statement.
- Incompatibilities: Keep away from strong oxidizing agents.[\[1\]](#) These materials can react exothermically with the amine functionality, creating a fire or explosion hazard.

Emergency Procedures: A Validating System

A robust safety plan includes clear, actionable steps for emergencies.

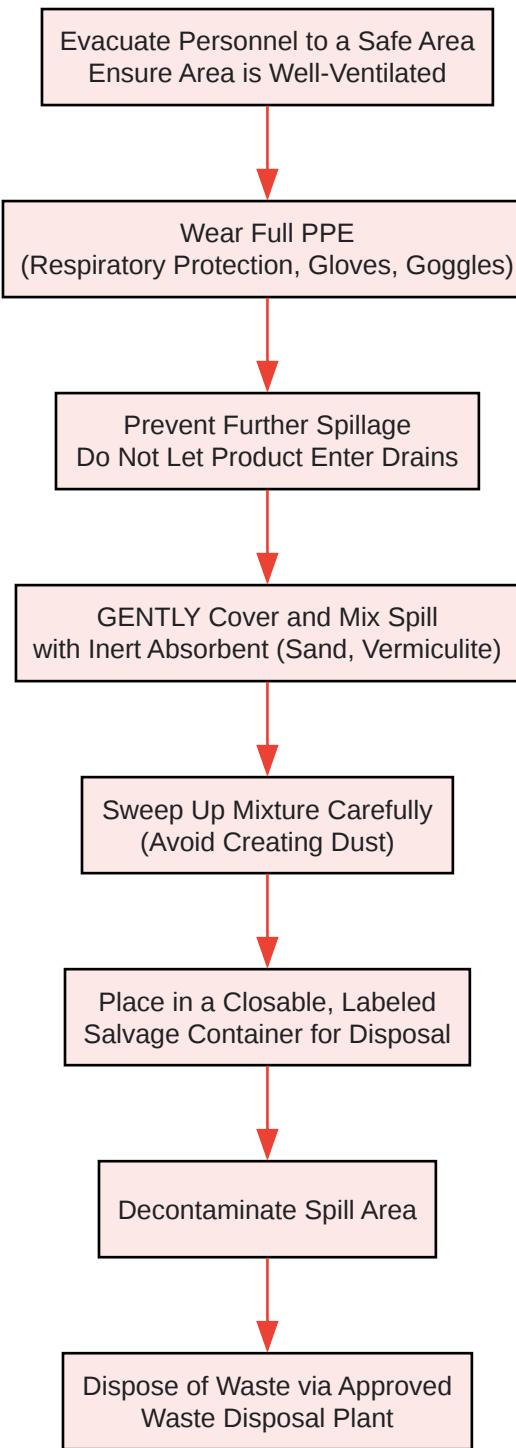
5.1. First Aid Measures

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#) If symptoms like respiratory irritation persist, call a POISON CENTER or doctor.
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice.[\[1\]](#)
- Ingestion: Rinse mouth with water.[\[1\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
Do not induce vomiting.

5.2. Accidental Release (Spill) Protocol

In the event of a spill, the goal is to contain, clean, and decontaminate without creating secondary hazards.

Emergency Response Workflow: Solid Spill



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Caption: Step-by-step procedure for managing a solid spill of the compound.

Disposal Considerations

Chemical waste must be managed according to local, regional, and national regulations.

- Method: Dispose of the material and its container at an approved hazardous waste disposal plant.[\[1\]](#) Do not dispose of it in standard laboratory trash or down the drain.
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste.

Stability and Reactivity

- Reactivity: No specific reactivity data is available, but the compound is expected to be stable under recommended storage conditions.[\[1\]](#)
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[\[1\]](#)
- Hazardous Decomposition: Under fire conditions, hazardous decomposition products can form, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[\[1\]](#)

References

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